

# An In-depth Technical Guide to the Chemical Properties of *cis*-3-Octene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *cis*-3-Octene

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## Introduction

***cis*-3-Octene**, an aliphatic alkene, is a volatile organic compound with the chemical formula  $C_8H_{16}$ . Its specific isomeric structure, with the double bond at the third carbon and a *cis* configuration, imparts distinct physical and chemical properties that are crucial for its application in various fields, including organic synthesis and as a component in the production of polymers and specialty chemicals. This guide provides a comprehensive overview of the core chemical properties of ***cis*-3-Octene**, supported by data, experimental methodologies, and logical workflows.

## Core Chemical Properties

The fundamental chemical and physical properties of ***cis*-3-Octene** are summarized in the table below, providing a clear reference for laboratory and industrial applications.

Property	Value	References
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	[1][2][3][4]
Molecular Weight	112.21 g/mol	[1][4][5]
CAS Number	14850-22-7	[1][2][3][4]
Appearance	Colorless to almost colorless clear liquid	[3]
Density	0.72 g/mL	[2][6][7]
Boiling Point	123 °C	[2][6][7]
Melting Point	-126 °C	[2][7]
Flash Point	17 °C	[2][6][7]
Refractive Index	1.4120 to 1.4150	[7]
Vapor Pressure	17.9 mmHg at 25°C	[2][6]
Solubility	Insoluble in water; Soluble in alcohol.	[8]

## Experimental Protocols

While detailed, step-by-step experimental protocols for the determination of each physical property of **cis-3-octene** are not readily available in published literature, standard analytical techniques are employed for its characterization and quality control. The following sections outline the general methodologies for two key analytical techniques: Gas Chromatography (GC) for purity assessment and Nuclear Magnetic Resonance (NMR) spectroscopy for structural elucidation.

### Purity Assessment by Gas Chromatography (GC)

Gas chromatography is a cornerstone technique for determining the purity of volatile compounds like **cis-3-Octene**. It separates components of a mixture based on their differential partitioning between a gaseous mobile phase and a liquid or solid stationary phase.

Methodology Overview:

- **Sample Preparation:** A dilute solution of the **cis-3-Octene** sample is prepared in a volatile organic solvent (e.g., hexane or pentane).
- **Injection:** A small volume (typically 1  $\mu\text{L}$ ) of the prepared sample is injected into the heated inlet of the gas chromatograph. The high temperature vaporizes the sample.
- **Separation:** An inert carrier gas (e.g., helium or hydrogen) transports the vaporized sample through a capillary column. The column's inner surface is coated with a stationary phase that interacts with the components of the sample. Separation occurs based on the boiling points and polarities of the components.
- **Detection:** As each component elutes from the column, it is detected by a detector, most commonly a Flame Ionization Detector (FID) for hydrocarbons. The FID generates an electrical signal proportional to the amount of the component.
- **Data Analysis:** The output from the detector is a chromatogram, which plots signal intensity versus retention time. The area under each peak is proportional to the concentration of the corresponding component. Purity is determined by calculating the percentage of the peak area corresponding to **cis-3-Octene** relative to the total area of all peaks.

## Structural Elucidation by $^1\text{H}$ NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for confirming the molecular structure of **cis-3-Octene**, particularly its cis isomeric configuration. The chemical shifts and coupling constants of the vinyl protons are characteristic of the double bond's geometry.

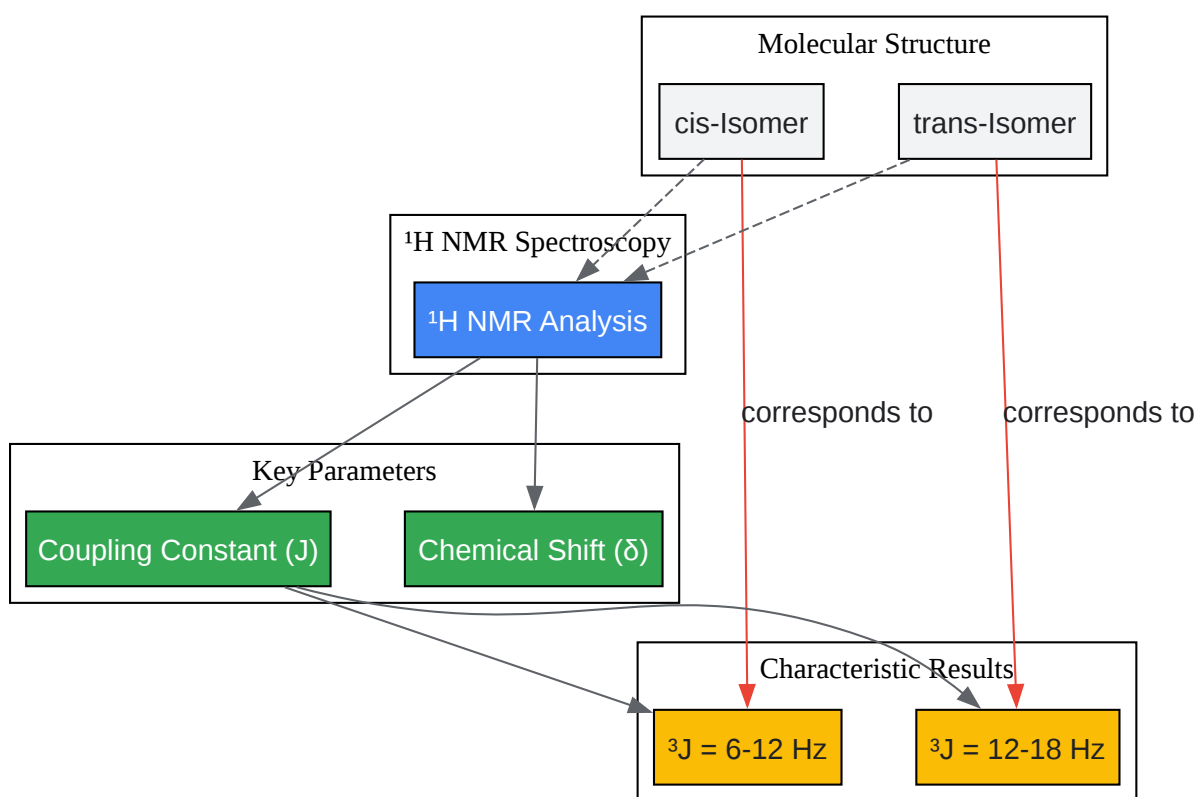
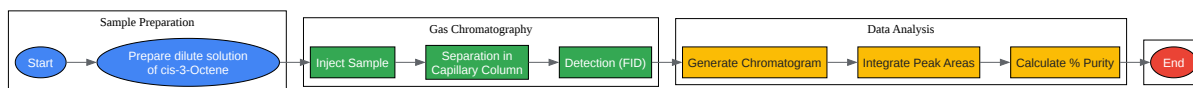
### Methodology Overview:

- **Sample Preparation:** A small amount of the **cis-3-Octene** sample (typically 5-25 mg) is dissolved in a deuterated solvent (e.g., chloroform-d,  $\text{CDCl}_3$ ) in an NMR tube.[9]
- **Data Acquisition:** The NMR tube is placed in the spectrometer, and the  $^1\text{H}$  NMR spectrum is acquired. This involves subjecting the sample to a strong magnetic field and radiofrequency pulses.
- **Spectral Analysis:**

- Chemical Shift: The protons attached to the double bond (vinylic protons) in alkenes typically resonate in the range of 4.5-6.5 ppm.[\[10\]](#)
- Coupling Constants (J-values): The key to distinguishing between cis and trans isomers lies in the coupling constant between the vinylic protons. For cis-alkenes, the vicinal coupling constant ( $^3J$ ) is typically in the range of 6-12 Hz, whereas for trans-alkenes, it is larger, in the range of 12-18 Hz.[\[11\]](#)
- Integration: The area under each signal in the spectrum is proportional to the number of protons giving rise to that signal, which helps in assigning the peaks to the correct protons in the molecule.[\[9\]](#)

## Visualizations

### Experimental Workflow for Purity Analysis by Gas Chromatography



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of cis-3-Octene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076891#cis-3-octene-chemical-properties]

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